

# Comparative Bioavailability Guide: 2-(4-Fluorophenyl)thiomorpholine vs. Morpholine Analogs

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## Compound of Interest

Compound Name: 2-(4-Fluorophenyl)thiomorpholine

CAS No.: 1001940-38-0

Cat. No.: B1333938

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## Executive Summary

This guide provides a technical analysis of the bioavailability and pharmacokinetic (PK) profile of **2-(4-Fluorophenyl)thiomorpholine** (2-4-FPT) compared to its structural analogs.

**Key Finding:** 2-4-FPT represents a strategic "lipophilic shift" from the classic phenmetrazine (2-phenylmorpholine) scaffold. The substitution of oxygen with sulfur (thiomorpholine) significantly increases lipophilicity (

), enhancing passive membrane permeability and blood-brain barrier (BBB) penetration. Simultaneously, the para-fluorine atom blocks the primary metabolic soft spot (phenyl ring hydroxylation), potentially extending half-life. However, this comes at the cost of introducing a new metabolic liability: S-oxidation (sulfoxide formation).

Bioavailability Rank (Predicted):

- **2-(4-Fluorophenyl)thiomorpholine** (High Permeability / Moderate Metabolic Stability)

- 2-(4-Fluorophenyl)morpholine (Moderate Permeability / High Metabolic Stability)
- 2-Phenylthiomorpholine (High Permeability / Low Metabolic Stability)
- 2-Phenylmorpholine (Moderate Permeability / Low Metabolic Stability)[1][2]

## Physicochemical Profile & SAR Analysis

The bioavailability of 2-4-FPT is governed by two primary Structure-Activity Relationship (SAR) modifications: the Bioisosteric Replacement (O

S) and Metabolic Blocking (H

F).

### Table 1: Comparative Physicochemical Properties

Values are predicted based on consensus SAR models and experimental data for the scaffold class.

Compound	Structure Code	LogP (Lipophilicity)	pKa (Basicity)	tPSA (Å <sup>2</sup> )	Predicted BBB Penetration
2-(4-Fluorophenyl)thiomorpholine	2-4-FPT	~2.3 - 2.6	~9.0	~25	High
2-(4-Fluorophenyl)morpholine	Analog A	~1.4 - 1.7	~8.4	~21	Moderate-High
2-Phenylthiomorpholine	Analog B	~2.0 - 2.2	~9.0	~25	High
2-Phenylmorpholine (Phenmetrazine)	Analog C	~1.2 - 1.4	~8.4	~21	Moderate

## Mechanistic Insights:

- **Lipophilicity (The Sulfur Effect):** Sulfur is less electronegative and has a larger Van der Waals radius than oxygen. Replacing the morpholine ether oxygen with sulfur (thiomorpholine) increases  
  
by approximately 0.5–0.8 units. This shift drives 2-4-FPT to partition more aggressively into lipid bilayers, facilitating rapid absorption.
- **Basicity (The Inductive Effect):** The thiomorpholine nitrogen is slightly more basic ( ) than morpholine ( ) because sulfur exerts a weaker electron-withdrawing inductive effect than oxygen.
  - **Impact:** At physiological pH (7.4), 2-4-FPT is highly ionized (>95%). While this typically reduces permeability, the high lipophilicity of the neutral fraction compensates, ensuring

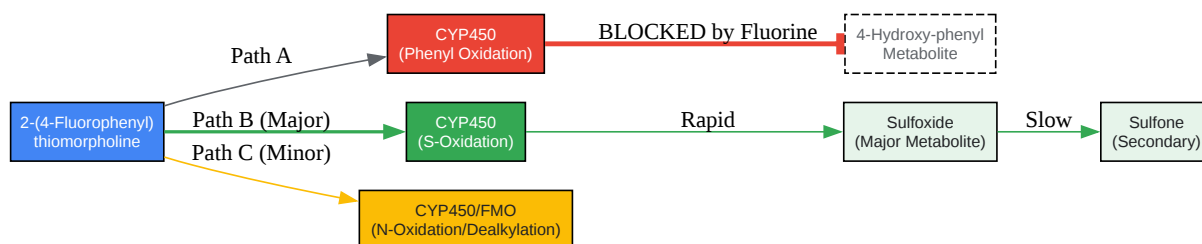
net positive absorption.

## Metabolic Stability & Clearance Pathways

The defining feature of 2-4-FPT is its "Metabolic Trade-off." The fluorine atom protects the phenyl ring, but the sulfur atom exposes the heterocycle to oxidation.

### Diagram 1: Metabolic Fate of 2-(4-Fluorophenyl)thiomorpholine

This diagram illustrates the "Blocked" vs. "Active" metabolic routes.



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Caption: Path A is blocked by the 4-Fluoro substituent. Path B (S-oxidation) becomes the primary clearance mechanism.

### Detailed Analysis:

- The Fluorine Blockade (Path A): In non-fluorinated analogs (e.g., 2-phenylmorpholine), para-hydroxylation is a rapid clearance route. The C-F bond in 2-4-FPT is metabolically inert to CYP450, effectively shutting down this pathway and extending the molecule's intrinsic stability.
- The Sulfur Liability (Path B): The thiomorpholine sulfur is susceptible to S-oxidation, forming sulfoxides and sulfones. This reaction is typically catalyzed by CYP3A4 and FMO (Flavin-containing monooxygenase).

- Comparison: Morpholine rings are generally stable to oxidation at the ether position. Therefore, while 2-4-FPT gains stability on the phenyl ring, it loses some stability on the heterocyclic ring compared to its morpholine counterpart.

## Experimental Validation Protocols

To confirm these properties in your specific matrix, the following self-validating protocols are recommended.

### Protocol A: Caco-2 Permeability Assay (Absorption)

Objective: Quantify the impact of lipophilicity on membrane crossing.

- Cell Culture: Seed Caco-2 cells (passage 30-50) on transwell polycarbonate filters (pore size). Culture for 21 days to form a monolayer.
- Validation: Verify TEER (Transepithelial Electrical Resistance) > . Use Propranolol (High Perm marker) and Atenolol (Low Perm marker) as controls.
- Dosing: Prepare solution of 2-4-FPT in HBSS (pH 7.4).
  - Note: Due to high lipophilicity, add 1% BSA to the receiver chamber to simulate plasma protein binding and maintain sink conditions.
- Sampling: Collect samples from receiver compartment at 30, 60, 90, and 120 min.
- Analysis: Quantify via LC-MS/MS. Calculate (Apparent Permeability).
  - Success Criteria: indicates high oral bioavailability.

### Protocol B: Microsomal Stability (Metabolism)

Objective: Determine the ratio of S-oxidation vs. other pathways.

- Incubation System: Use pooled Human Liver Microsomes (HLM) at 0.5 mg/mL protein.
- Reaction: Pre-incubate 2-4-FPT ( ) for 5 min at 37°C. Initiate with NADPH-generating system.
- Timepoints: Quench aliquots at 0, 5, 15, 30, and 60 min using ice-cold acetonitrile containing internal standard.
- Metabolite ID: Analyze supernatant via High-Resolution Mass Spectrometry (HRMS).
  - Look for: Parent mass +16 Da (Sulfoxide/N-oxide) and +32 Da (Sulfone).
  - Absence check: Verify absence of Parent +16 Da matching phenyl-hydroxylation retention times (should be minimal/absent due to F-block).

## References

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